

# Application Notes and Protocols for Uroguanylin Intestinal Loop Assay in Mice

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## Compound of Interest

Compound Name: Tyr-Uroguanylin (mouse, rat)

Cat. No.: B6299568

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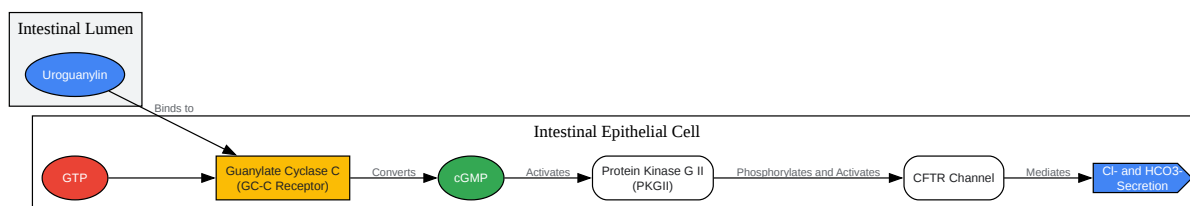
For Researchers, Scientists, and Drug Development Professionals

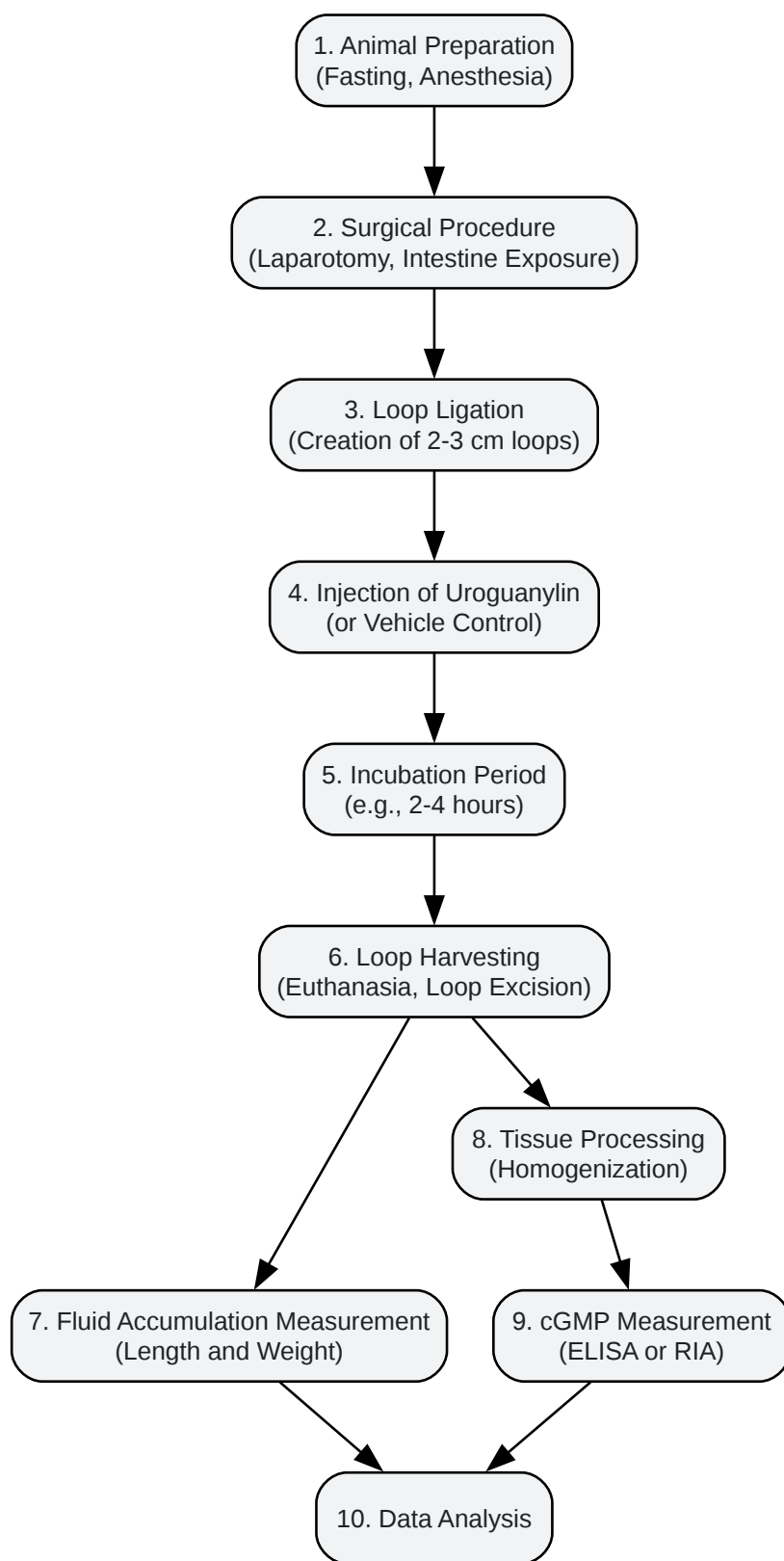
## Introduction

Uroguanylin is an endogenous peptide hormone that plays a crucial role in regulating intestinal fluid and electrolyte homeostasis. It functions by binding to and activating the guanylate cyclase C (GC-C) receptor on the apical surface of intestinal epithelial cells. This activation leads to an increase in intracellular cyclic guanosine monophosphate (cGMP), which in turn stimulates the secretion of chloride (Cl<sup>-</sup>) and bicarbonate (HCO<sub>3</sub><sup>-</sup>) into the intestinal lumen, driving subsequent water secretion.<sup>[1][2]</sup> The mouse intestinal loop assay is a well-established in vivo model for studying intestinal secretion and absorption. This document provides a detailed protocol for performing a ligated intestinal loop assay in mice to investigate the effects of uroguanylin on intestinal fluid secretion and cGMP production.

## Signaling Pathway of Uroguanylin in Intestinal Epithelial Cells

Uroguanylin, upon binding to its receptor GC-C, initiates a signaling cascade that results in intestinal fluid secretion. The key steps are outlined below.





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## References

- 1. [jpp.krakow.pl](http://jpp.krakow.pl) [[jpp.krakow.pl](http://jpp.krakow.pl)]
- 2. Frontiers | Guanylate cyclase-C/cGMP: an emerging pathway in the regulation of visceral pain [[frontiersin.org](http://frontiersin.org)]
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